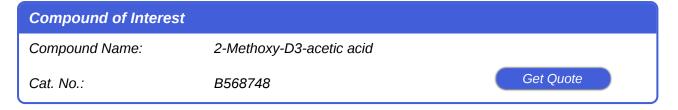


A Technical Guide to the Physical and Chemical Characteristics of Deuterated Methoxyacetic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Deuterated methoxyacetic acid is a stable isotope-labeled analog of methoxyacetic acid. The substitution of hydrogen atoms with deuterium, a heavy isotope of hydrogen, provides a valuable tool for various scientific applications. This substitution can influence the compound's physical, chemical, and biological properties due to the kinetic isotope effect. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of deuterated methoxyacetic acid, alongside relevant experimental protocols and biological pathway interactions. The data presented for the non-deuterated form serves as a crucial baseline for understanding the properties of its deuterated counterpart.

Physical and Chemical Properties

The physical and chemical properties of methoxyacetic acid are well-documented. While specific data for all deuterated variants are not exhaustively available, the properties of methoxyacetic acid-d3 are presented alongside the non-deuterated form for comparison. It is anticipated that other deuterated forms will exhibit similar trends, such as slight increases in molecular weight, boiling point, and density.

General and Physical Properties



| Property | Methoxyacetic Acid | Methoxyacetic Acid-d3 | Source(s) |
|-------------------|--|--------------------------|-----------|
| Molecular Formula | СзН6Оз | С₃Н₃D₃О₃ | [1] |
| Molecular Weight | 90.08 g/mol | 93.10 g/mol | [1] |
| Appearance | Clear, colorless, viscous liquid | Not specified | [1] |
| Melting Point | 7-9 °C | Not specified | [1] |
| Boiling Point | 202-204 °C | Not specified | [1] |
| Density | 1.1768 g/cm ³ | Not specified | |
| рКа | 3.57 | Not specified | |
| Solubility | Soluble in water, ethanol, and diethyl ether | Not specified | _ |

Spectroscopic Data

| Spectroscopic Data | Methoxyacetic Acid | Methoxyacetic Acid-d3 | Source(s) |
|---------------------|--|--------------------------|-----------|
| ¹ H NMR | Spectra available, shows characteristic peaks for methoxy and methylene protons. | Not specified | |
| ¹³ C NMR | Spectra available | Not specified | |
| IR Spectrum | Spectra available | Not specified | |
| Mass Spectrum | Base peak at m/z 45 | Not specified | |

Experimental Protocols Synthesis of Deuterated Methoxyacetic Acid







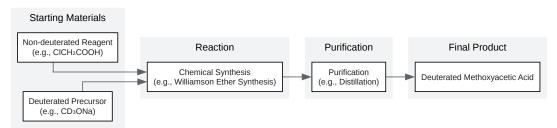
Several general methods for the synthesis of deuterated compounds can be adapted for methoxyacetic acid. One common industrial route for the synthesis of non-deuterated methoxyacetic acid involves the oxidation of 2-methoxyethanol. A potential route for synthesizing methoxyacetic acid-d3 would involve using deuterated 2-methoxyethanol as a precursor.

Another approach is the reaction of sodium methoxide with monochloroacetic acid. To synthesize a deuterated version, one could employ a deuterated sodium methoxide. A patented method describes the reaction of monochloroacetic acid with sodium methylate in a methanolic solvent at an elevated temperature.

The general workflow for synthesis can be visualized as follows:



General Synthesis Workflow



Isotopic Purity Analysis Workflow





Proposed Mechanism of Methoxyacetic Acid Methoxyacetic Acid Inhibits Histone Deacetylase (HDAC) Deacetylates Histones Acetylated Histones Retinoic Acid (RA) Signaling Open Chromatin Activates Altered Gene Expression Teratogenesis

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References

- 1. Methoxyacetic acid Wikipedia [en.wikipedia.org]
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